

A Comprehensive Technical Guide to 2'-Bromopropiophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2'-Bromopropiophenone**

Cat. No.: **B130235**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2'-Bromopropiophenone**, a key intermediate in organic synthesis. This document details its chemical identity, physicochemical properties, synthesis protocols, and applications, with a focus on its relevance to the pharmaceutical and chemical industries.

Chemical Identity and Molecular Structure

2'-Bromopropiophenone, also known as α -Bromopropiophenone, is an organic compound classified as an aromatic ketone.^{[1][2]} Its chemical structure consists of a propiophenone group where a bromine atom is substituted at the alpha position of the ethyl group.

Molecular Formula: C_9H_9BrO ^{[3][4][5][6]}

CAS Number: 2114-00-3^{[1][3][4][5][6]}

IUPAC Name: 2-bromo-1-phenylpropan-1-one^{[1][4]}

Synonyms: α -Bromopropiophenone, 2-Bromo-1-phenyl-1-propanone, alpha-Methylphenacyl bromide.^{[1][2][6]}

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2'-Bromopropiophenone** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Weight	213.07 g/mol	[1] [2] [5] [6]
Appearance	Colorless to pale yellow liquid	[3] [4] [6]
Density	1.41 g/cm ³	[3]
Boiling Point	247.5 °C at 760 mmHg	[3] [7]
Flash Point	62.9 °C	[3]
Refractive Index	1.556	[3]
Water Solubility	Insoluble	[3]
Assay (GC)	≥95.0%	[4]

Spectroscopic data is crucial for the identification and purity assessment of **2'-Bromopropiophenone**. While full spectra are available in specialized databases, general information is provided below.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Spectroscopic Data	Conformance
FTIR	Conforms to structure
GC-MS	Data available
NMR	Data available

Experimental Protocols: Synthesis of **2'-Bromopropiophenone**

The synthesis of **2'-Bromopropiophenone** is most commonly achieved through the bromination of propiophenone. Two detailed experimental protocols are provided below.

Synthesis via Bromination in Dichloromethane

This method involves the direct bromination of propiophenone in a dichloromethane solvent.

Methodology:

- A solution of 72 g (0.5 mol) of propiophenone in 500 ml of dichloromethane is prepared.
- To this solution, a solution of 82 g (0.51 mol) of bromine in 100 ml of dichloromethane is added dropwise at 20°C.[12]
- After the addition is complete, the reaction mixture is stirred for 30 minutes.[12]
- The solvent is then evaporated to yield **2'-Bromopropiophenone** quantitatively. The product can be used directly for further reactions.[12]

Synthesis with Aluminum Chloride Catalyst in Chloroform

This protocol utilizes a catalyst for the bromination reaction.

Methodology:

- To a solution of 13.4 g (0.1 mol) of propiophenone in 100 ml of anhydrous chloroform, a pinch of ground aluminum chloride is added.[13]
- A solution of 5 ml (0.1 mol) of bromine in 20 ml of chloroform is then added dropwise with stirring. The reaction mixture should decolorize instantaneously.[13]
- The mixture is cooled in an ice bath and stirred overnight to facilitate the removal of the hydrobromic acid formed.[13]
- The catalyst is removed by filtration, and the solvent is evaporated from the filtrate to yield an oily product.[13]

Applications in Research and Drug Development

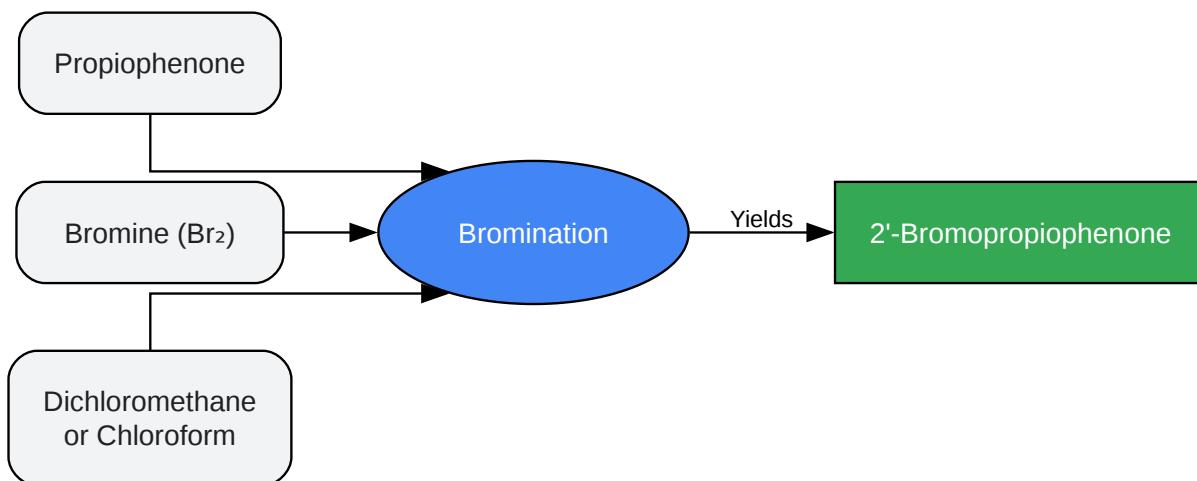
2'-Bromopropiophenone is a versatile intermediate in organic synthesis, primarily used in the pharmaceutical, agrochemical, and dye industries.[3][14]

Its main application lies in its role as a precursor for the synthesis of various pharmaceutical compounds.[14] It is a key building block for producing analgesics, sedatives, and anticonvulsant drugs.[14] Notably, it is used in the synthesis of 2-phenylmorpholinols and N-phenacylammonium salts.

Furthermore, **2'-Bromopropiophenone** and its derivatives are utilized in the synthesis of other compounds, such as 4-methyl methcathinone HCl (mephedrone), which is of interest in the development of analytical standards for forensic and research purposes.[15]

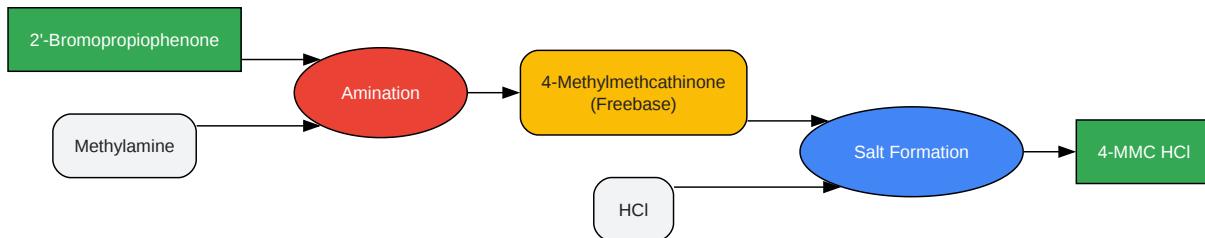
Visualizing the Synthesis Workflow

The following diagrams illustrate the synthesis of **2'-Bromopropiophenone** and its subsequent use in the synthesis of 4-Methylmethcathinone (4-MMC), showcasing its role as a key intermediate.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2'-Bromopropiophenone** from Propiophenone.

[Click to download full resolution via product page](#)

Caption: Role as an intermediate in 4-MMC synthesis.

Safety and Handling

2'-Bromopropiophenone is considered harmful and an irritant.^[3] It is harmful if swallowed and can cause irritation to the eyes, respiratory system, and skin.^[3] Appropriate personal protective equipment (PPE), including gloves and eye/face protection, should be worn when handling this chemical.^[3] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[3] It is classified as a dangerous good for transport.^[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromopropiophenone | C9H9BrO | CID 16452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromopropiophenone | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 3. chembk.com [chembk.com]
- 4. A10661.14 [thermofisher.com]
- 5. scbt.com [scbt.com]

- 6. 2-Bromopropiophenone | CymitQuimica [cymitquimica.com]
- 7. 2-Bromopropiophenone 95 2114-00-3 [sigmaaldrich.com]
- 8. spectrabase.com [spectrabase.com]
- 9. 2-Bromopropiophenone(2114-00-3)FT-IR [chemicalbook.com]
- 10. spectrabase.com [spectrabase.com]
- 11. spectrabase.com [spectrabase.com]
- 12. prepchem.com [prepchem.com]
- 13. Synthesis routes of 2-Bromopropiophenone [benchchem.com]
- 14. 2-bromo-4-methylpropiophenone: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 15. The role of 2-bromo-4-methylpropiophenone acting as intermediate for 4-MMC HCl synthesis_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2'-Bromopropiophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130235#2-bromopropiophenone-cas-number-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com